

Application Notes and Protocols for Usp28-IN-4

In Vitro Assays

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Compound of Interest

Compound Name: *Usp28-IN-4*

Cat. No.: *B12399517*

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These application notes provide detailed protocols for the in vitro characterization of **Usp28-IN-4**, a potent and selective inhibitor of the deubiquitinase USP28. The intended audience for these notes includes researchers, scientists, and drug development professionals actively engaged in cancer research and drug discovery.

Introduction

Ubiquitin-Specific Protease 28 (USP28) is a deubiquitinating enzyme (DUB) that plays a critical role in the regulation of protein stability and has been identified as a key player in various oncogenic pathways. USP28 stabilizes oncoproteins such as c-Myc, preventing their degradation by the proteasome.^{[1][2]} The overexpression of USP28 is implicated in several cancers, making it an attractive therapeutic target.

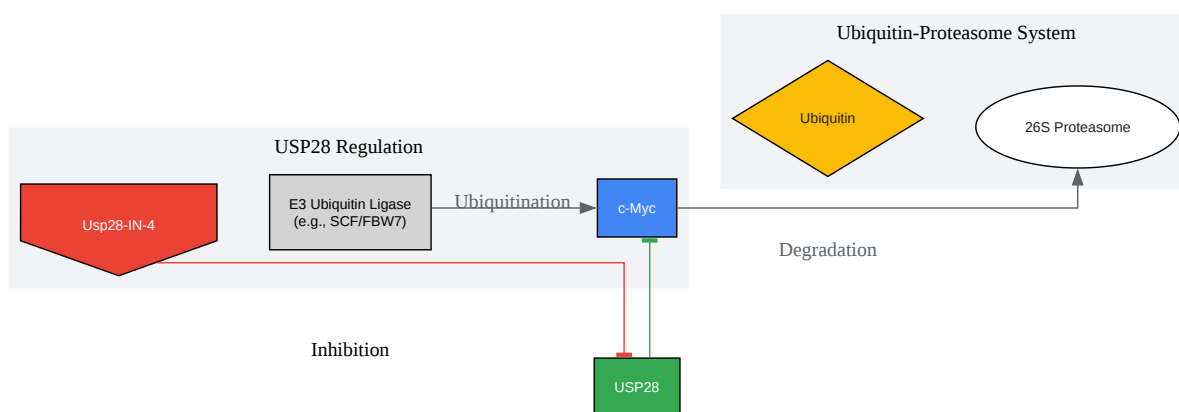
Usp28-IN-4 is a small molecule inhibitor of USP28 with a reported IC₅₀ of 0.04 μM.^{[1][3][4][5]} It demonstrates high selectivity for USP28 over other deubiquitinases.^{[1][3][4][5]} These protocols outline the necessary steps to perform biochemical and cellular assays to validate the inhibitory activity and cellular effects of **Usp28-IN-4**.

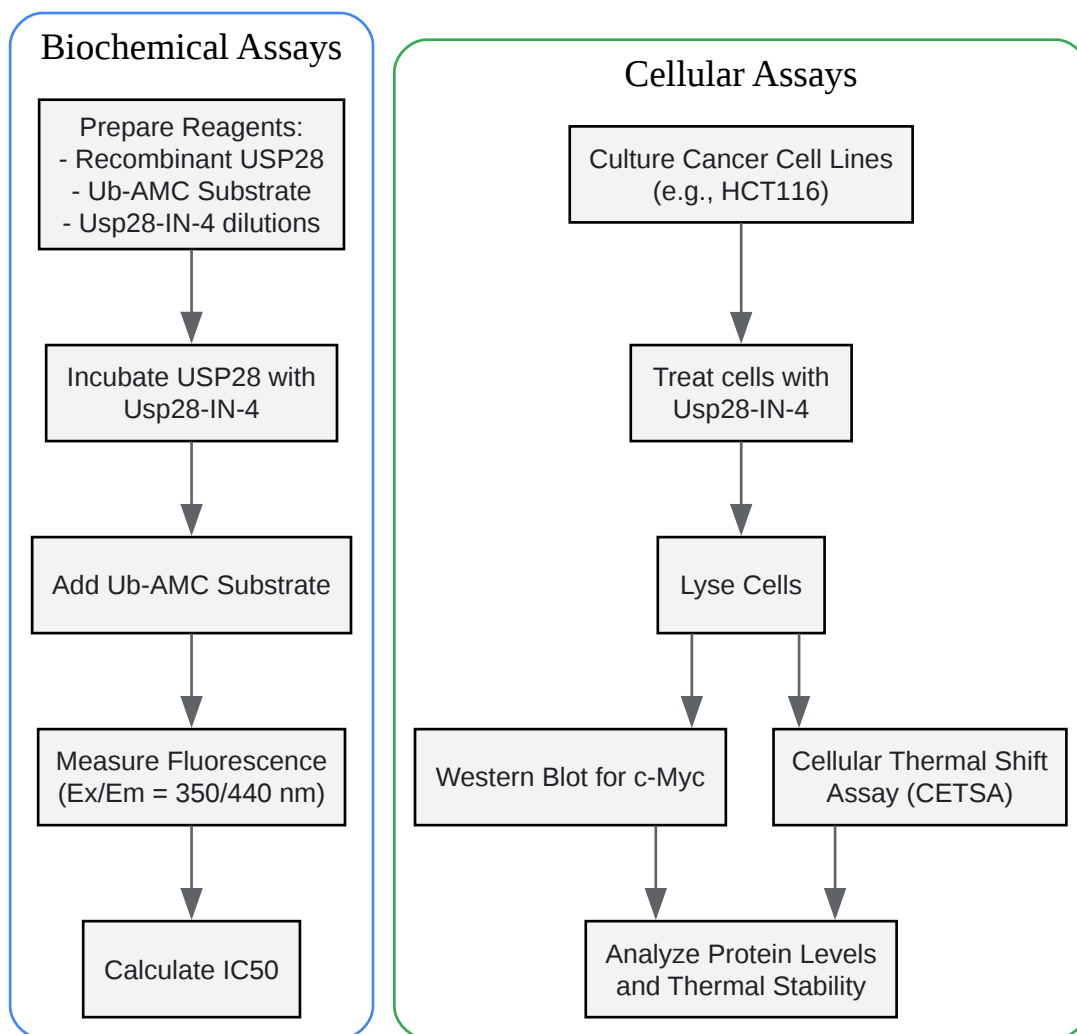
Quantitative Data Summary

Parameter	Value	Reference
Usp28-IN-4 IC50	0.04 μ M	[1] [3] [4] [5]
Usp28-IN-4 Selectivity	High selectivity over USP2, USP7, USP8, USP9x, UCHL3, and UCHL5	[3] [4] [5]
Cellular Effect	Down-regulates cellular c-Myc levels	[1] [3] [4]

Signaling Pathway and Experimental Workflow Diagrams

USP28 Signaling Pathway





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